

# Synthesis and Isotopic Purity of Perphenazine-d4: A Technical Guide

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## Compound of Interest

Compound Name: Perphenazine-d4

Cat. No.: B602518

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the synthesis and isotopic purity analysis of **Perphenazine-d4**. **Perphenazine-d4** is a stable isotope-labeled analog of Perphenazine, a typical antipsychotic medication. It serves as an invaluable internal standard for quantitative bioanalytical assays, such as those used in therapeutic drug monitoring and pharmacokinetic studies, due to its ability to improve the accuracy of mass spectrometry and liquid chromatography methods[1].

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **Perphenazine-d4** is presented in Table 1. The deuteration is specifically located on the phenothiazine ring system.

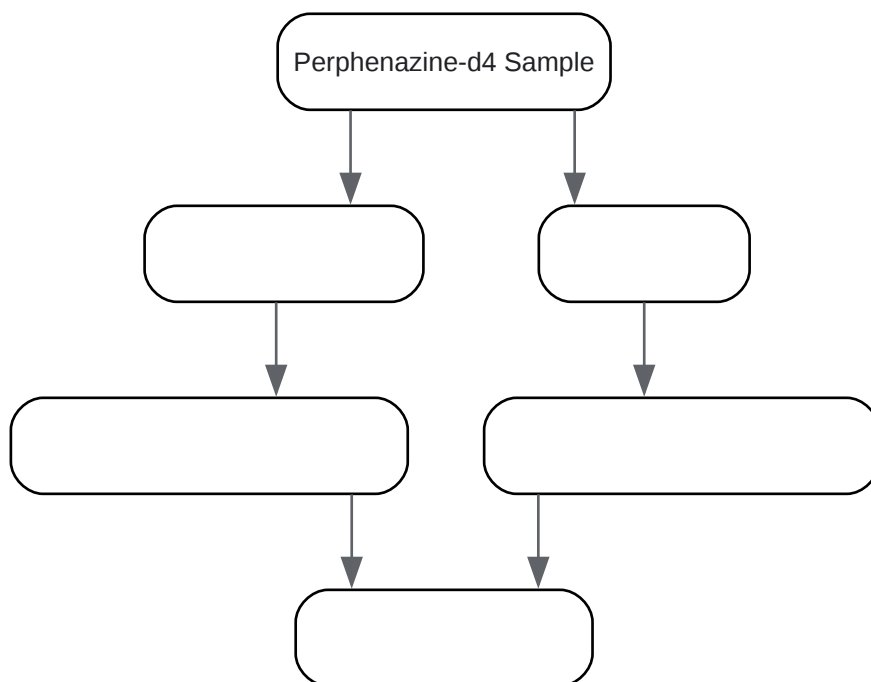
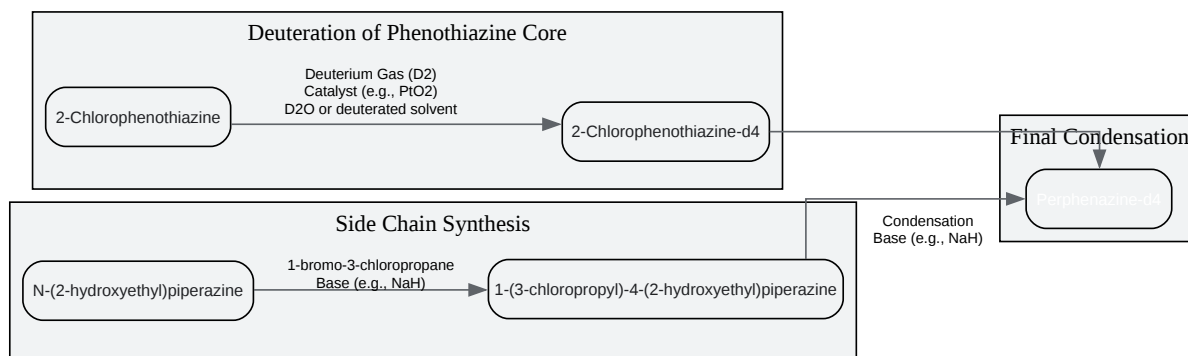
Property	Value	Reference
IUPAC Name	2-(4-(3-(2-chloro-10H-phenothiazin-10-yl-1,3,7,9-d4)propyl)piperazin-1-yl)ethan-1-ol	[1]
CAS Number	155593-75-2	[1][2]
Molecular Formula	C <sub>21</sub> H <sub>22</sub> D <sub>4</sub> ClN <sub>3</sub> OS	[2]
Molecular Weight	407.99 g/mol	
Isotopic Purity	≥99% deuterated forms (d <sub>1</sub> -d <sub>4</sub> )	[2]

## Synthesis of Perphenazine-d4

While a specific, detailed, step-by-step protocol for the synthesis of **Perphenazine-d4** is not readily available in the public domain, a plausible synthetic route can be constructed based on the known synthesis of Perphenazine and general methods for deuterium labeling of phenothiazine derivatives. The synthesis involves two key stages: the preparation of the deuterated phenothiazine core and its subsequent alkylation with the piperazine-containing side chain.

## Proposed Synthetic Pathway

The overall proposed synthetic pathway is depicted in the following diagram.



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## References

- 1. veeprho.com [veeprho.com]
- 2. caymanchem.com [caymanchem.com]
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